

Personal protective equipment for handling 2-Phenylazocane

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Compound of Interest

Compound Name: 2-Phenylazocane

Cat. No.: B15273238

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Essential Safety and Handling Guide for 2-Phenylazocane

Disclaimer: A comprehensive, substance-specific Safety Data Sheet (SDS) for **2-Phenylazocane** (CAS No. 1379168-02-1) was not available through public databases at the time of this writing. The following guidance is based on the available hazard information from supplier data and general principles of safe laboratory practice for handling hazardous chemicals. It is imperative to obtain and review a complete SDS from your supplier before commencing any work with this substance.

This guide provides essential, immediate safety and logistical information for researchers, scientists, and drug development professionals handling **2-Phenylazocane**. The procedural, step-by-step guidance is designed to answer specific operational questions, ensuring the safe handling and disposal of this chemical.

Chemical Hazard and Property Overview

Based on available supplier information, **2-Phenylazocane** is classified with the following hazards. This information dictates the necessary precautions for handling, storage, and disposal.

Property	Data
Chemical Name	2-Phenylazocane
CAS Number	1379168-02-1
Molecular Formula	C ₁₃ H ₁₉ N
GHS Hazard Statements	H302, H315, H319, H335
Hazard Pictogram	 alt text
Signal Word	Warning

Hazard Statement Breakdown:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Due to the irritant nature of **2-Phenylazocane** and its potential for harm if ingested, a stringent PPE protocol is mandatory.

PPE Category	Specification
Eye and Face Protection	Chemical splash goggles that comply with ANSI Z87.1 standards are required whenever handling the substance.[3][4] A face shield should be worn over goggles when there is a significant risk of splashing.[4]
Skin Protection	Gloves: Wear chemically resistant, impervious gloves such as nitrile rubber. Ensure gloves are inspected before use and replaced immediately if contaminated or damaged. Lab Coat: A flame-resistant lab coat with tight-fitting cuffs is required. Clothing: Wear long pants and closed-toe shoes. Shorts and sandals are not permitted in the laboratory.[4]
Respiratory Protection	All handling of 2-Phenylazocane that may generate dust or aerosols should be conducted in a certified chemical fume hood. If a fume hood is not available or if engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used.[5]

Operational Plan: Safe Handling Protocol

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring a safe laboratory environment.

Engineering Controls and Preparation

- Ventilation: Always handle **2-Phenylazocane** inside a certified chemical fume hood to minimize inhalation exposure.[3]
- Eyewash and Safety Shower: Ensure that an operational eyewash station and safety shower are immediately accessible in the work area.[6]

- **Restricted Access:** Designate a specific area for handling **2-Phenylazocane** and restrict access to authorized personnel only.

Step-by-Step Handling Procedure

- **Don PPE:** Before entering the designated handling area, don all required PPE as specified in the table above.
- **Prepare Work Area:** Cover the work surface in the fume hood with absorbent, disposable bench paper.
- **Weighing and Transfer:**
 - If the substance is a solid, handle it carefully to avoid generating dust.
 - Use a spatula for transfers.
 - If preparing a solution, add the solid to the solvent slowly.
- **Post-Handling Decontamination:**
 - Wipe down the work surface and any equipment used with an appropriate solvent (e.g., 70% ethanol), followed by soap and water.
 - Remove outer gloves and dispose of them as hazardous waste.
 - Wash hands thoroughly with soap and water after removing inner gloves.^[3]

Emergency Procedures

- **Skin Contact:** Immediately flush the affected skin with copious amounts of water for at least 15 minutes while removing contaminated clothing.^[6] Seek medical attention if irritation persists.
- **Eye Contact:** Immediately flush eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open.^{[4][6]} Remove contact lenses if present and easy to do.^[6] Seek immediate medical attention.^[6]

- Inhalation: Move the affected person to fresh air.^[7] If breathing is difficult, provide oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.^[8] Seek immediate medical attention and provide the SDS or chemical label if available.
- Spill:
 - Evacuate the immediate area.
 - If the spill is large or you are unsure how to handle it, contact your institution's environmental health and safety department.
 - For small spills within a fume hood, cover the spill with an absorbent, non-combustible material (such as sand or vermiculite).
 - Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste.
 - Decontaminate the spill area.

Disposal Plan

All waste containing **2-Phenylazocane** must be treated as hazardous waste.

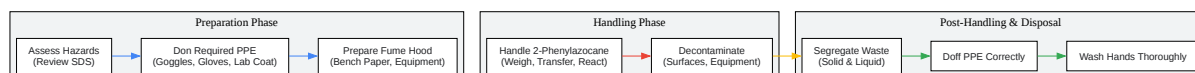
- Waste Collection:
 - Collect all solid waste (e.g., contaminated gloves, bench paper, absorbent material) in a clearly labeled, sealed hazardous waste container.
 - Collect liquid waste containing **2-Phenylazocane** in a separate, labeled hazardous waste container. Do not mix with incompatible waste streams.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name "**2-Phenylazocane**."
- Storage: Store waste containers in a designated, secondary containment area away from incompatible materials, pending pickup by your institution's hazardous waste management

service.

- Disposal Method: Final disposal must be conducted through a licensed hazardous waste disposal facility, likely via incineration. Do not dispose of **2-Phenylazocane** down the drain or in regular trash.

Experimental Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **2-Phenylazocane**.



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